

In-Depth Technical Guide: Terosite (CAS: 24368-63-6)

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Compound of Interest

Compound Name:	Terosite
CAS No.:	24368-63-6
Cat. No.:	B1229769

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the available chemical information for the compound identified as **Terosite**. Extensive searches for biological activity, detailed experimental protocols, and associated signaling pathways for this specific molecule did not yield any publicly available data at the time of this report. The information that has been identified is presented below.

Chemical Identity and Properties

Terosite, with the CAS number 24368-63-6, is chemically known as 4-phenyl-2,6-bis(4-phenyl-2-pyridinyl)pyridine. Its fundamental chemical and physical properties are summarized in the table below.

Identifier	Value	Reference
CAS Number	24368-63-6	
Molecular Formula	C33H23N3	
Molecular Weight	461.6 g/mol	
IUPAC Name	4-phenyl-2,6-bis(4-phenyl-2-pyridinyl)pyridine	

Biological Activity and Signaling Pathways

Despite a comprehensive search for biological data, no specific information was found regarding the pharmacological activity, mechanism of action, or any associated signaling pathways for **Terosite** (CAS: 24368-63-6). The scientific literature reviewed does not contain studies detailing its effects in biological systems.

Therefore, the creation of diagrams for signaling pathways or experimental workflows is not possible at this time due to the absence of relevant data.

Context from Structurally Related Compounds

While there is no specific biological data for **Terosite**, the core chemical structure, a substituted pyridine, is of interest in various research fields. It is important to note that the following information pertains to structurally similar but distinct molecules and should not be extrapolated to **Terosite** without direct experimental evidence.

- **Material Science:** Tris-aryl substituted pyridine compounds are investigated as components for organic electronic materials, such as Organic Light-Emitting Diodes (OLEDs), and as ligands in catalytic systems.
- **Medicinal Chemistry:** The 4-phenylpyridine core is a recognized pharmacophore in drug discovery. Compounds with this scaffold have been explored as potential positive allosteric modulators of the M1 muscarinic acetylcholine receptor and as neurokinin-1 (NK-1) receptor antagonists.

Conclusion

Based on the currently available information, **Terosite** (CAS: 24368-63-6) is a defined chemical entity with known physical properties. However, there is a significant lack of data regarding its biological effects, experimental protocols, and signaling pathways. For researchers and drug development professionals, this compound represents a novel chemical space with unexplored biological potential. Any investigation into the pharmacological properties of **Terosite** would be breaking new ground.

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